

An In-depth Technical Guide to Fluorad FC-430

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Compound of Interest

Compound Name: Fluorad FC 430

Cat. No.: B1171936

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluorad FC-430 is a non-ionic, polymeric fluorochemical surfactant that belongs to the broader class of per- and polyfluoroalkyl substances (PFAS).[1][2] Manufactured by 3M, this product was designed to act as a high-performance wetting and leveling agent in a variety of industrial and laboratory applications.[3] Due to its fluorinated nature, Fluorad FC-430 exhibits exceptionally low surface tension and high thermal and chemical stability.[4] However, it is important to note that due to environmental and health concerns associated with long-chain PFAS, 3M voluntarily phased out the production of C8 perfluorooctanyl chemistry, which includes the original formulation of FC-430.[1] Replacement products with different environmental profiles have since been introduced.[1][2]

Chemical Composition

The precise chemical structure of Fluorad FC-430 is proprietary and not publicly disclosed. It is identified by the CAS Number 11114-17-3.[5][6] While the exact molecular formula remains confidential, it is consistently described as a fluoroaliphatic polymeric ester.[1] Some sources suggest it is primarily composed of perfluorooctylamine, likely as a key monomeric unit within the polymer structure.[5]

It is crucial to note that some databases list a molecular formula of C₁₁₂H₁₂₅MoN₈O₂₃PW; however, this is highly inconsistent with the description of a polymeric fluorosurfactant and is likely incorrect.[2] Other sources indicating a molecular weight of "0" are also inaccurate but point towards the polymeric and complex nature of the substance.[5][6]

The general structure can be conceptualized as a polymer backbone with pendant fluoroaliphatic chains. This structure imparts both hydrophobic and oleophobic properties to the molecule, making it an effective surfactant in both aqueous and organic systems.

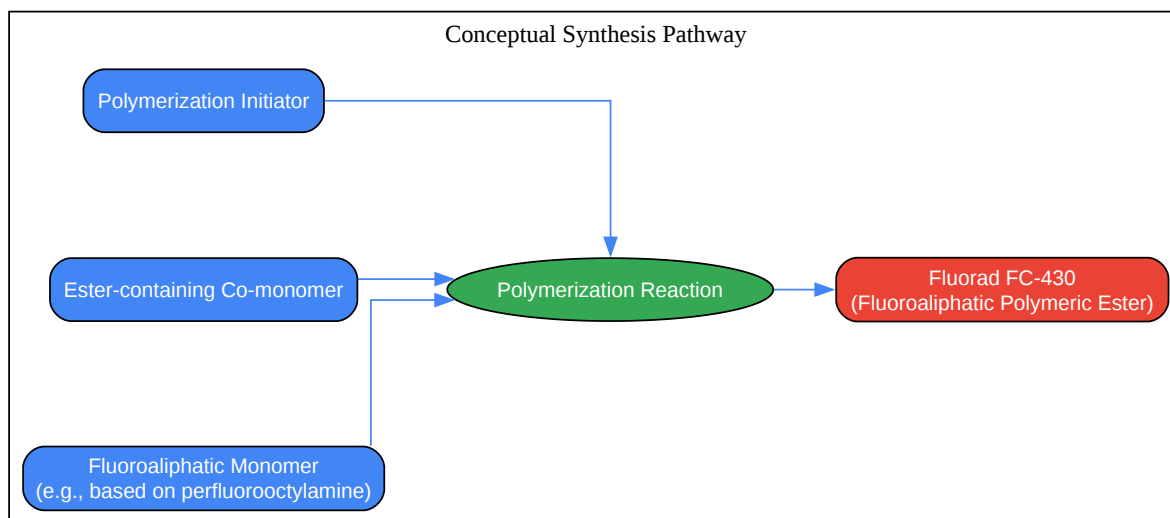
Physicochemical Properties

Fluorad FC-430 is a clear, colorless liquid with a mild odor.[3] Its key properties are summarized in the table below, compiled from various sources. The polymeric nature of the material means that some properties are presented as ranges.

Property	Value/Range	Source(s)
CAS Number	11114-17-3	[5][6]
Appearance	Clear, colorless liquid	[3]
Description	Non-ionic, polymeric fluorochemical surfactant	[1]
Surface Tension	18–22 mN/m	[2]
Thermal Stability	Stable up to 200°C	[2]
Solubility	Soluble in water, alcohols, hydrocarbons, esters	[2]
Concentration	Effective at 0.01–1.0 wt%	[2]

Conceptual Chemical Structure and Synthesis Pathway

Due to the proprietary nature of Fluorad FC-430, a detailed chemical structure is unavailable. However, based on its description as a "fluoroaliphatic polymeric ester," a conceptual diagram can be proposed. The synthesis of such non-ionic polymeric fluorosurfactants typically involves the polymerization of fluorinated monomers with other co-monomers to create a polymer backbone with pendant fluoroalkyl chains.



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Caption: Conceptual synthesis pathway for a fluoroaliphatic polymeric ester like Fluorad FC-430.

The diagram below illustrates a hypothetical structure of a segment of the Fluorad FC-430 polymer, showcasing a backbone with pendant fluoroaliphatic side chains.

Caption: Conceptual representation of the polymeric structure of Fluorad FC-430.

Experimental Protocols and Applications

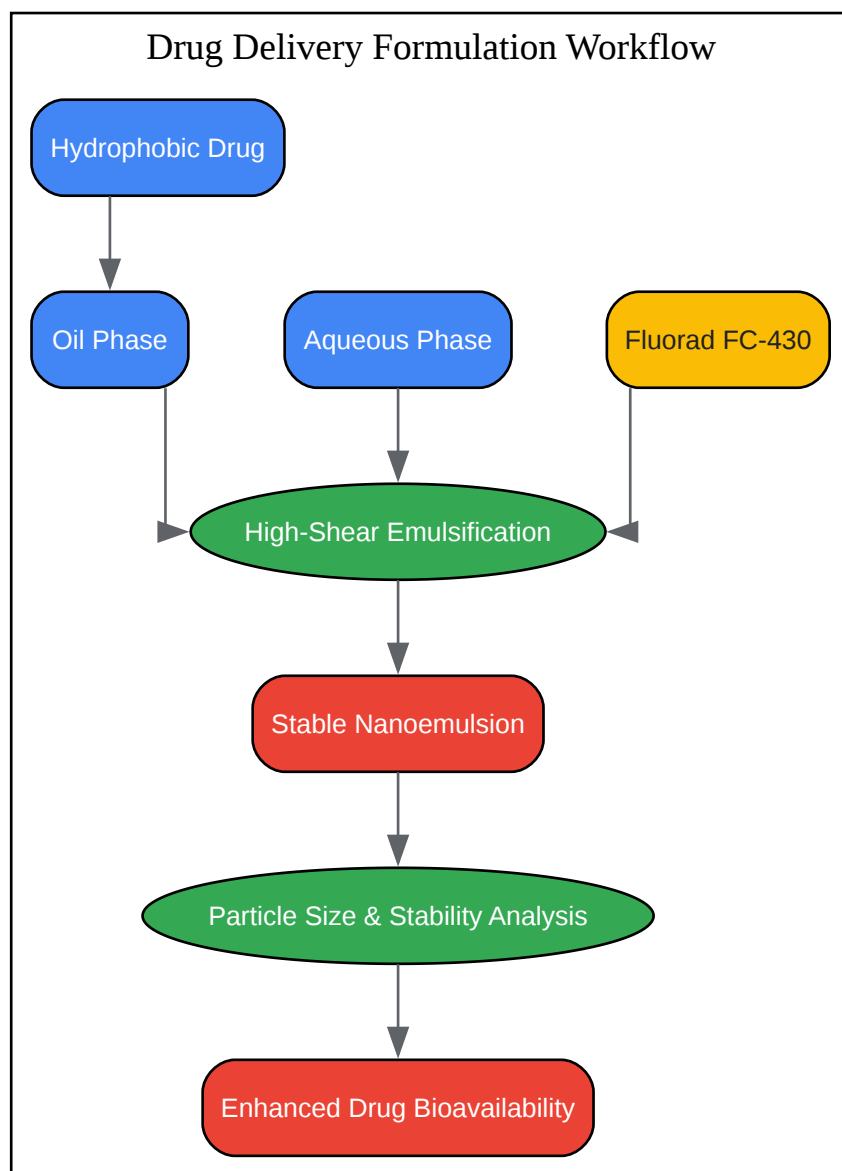
While detailed experimental protocols for the use of Fluorad FC-430 are not widely published, its applications span various fields, leveraging its ability to dramatically lower surface tension.

Application in Coatings and Inks: Fluorad FC-430 is used to improve wetting, leveling, and spreading of coatings and inks on various substrates.^[2] It helps to eliminate surface defects such as cratering and fish eyes.

- General Protocol:
 - Fluorad FC-430 is typically added to the coating or ink formulation at a low concentration, generally between 0.01% and 1.0% by weight.[2]
 - The surfactant is incorporated during the let-down stage of manufacturing under adequate agitation to ensure uniform distribution.
 - The surface tension of the final formulation is measured using a tensiometer to confirm the desired reduction.
 - The coating or ink is then applied to the substrate, and the surface quality is evaluated for defects.

Use in Pharmaceutical Delivery Systems: The surfactant properties of Fluorad FC-430 have been explored for enhancing the bioavailability of hydrophobic drugs by stabilizing emulsions and micelles.[2]

- Hypothetical Experimental Workflow:



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Caption: Hypothetical workflow for using Fluorad FC-430 in a drug delivery system.

Conclusion

Fluorad FC-430 is a highly effective, non-ionic polymeric fluorosurfactant with a history of use in demanding applications requiring significant surface tension reduction. While its precise chemical composition remains a trade secret, its general classification as a fluoroaliphatic polymeric ester provides a framework for understanding its properties and function.

Researchers and professionals should be aware of its classification as a long-chain PFAS and

the historical context of its production phase-out, considering modern alternatives for new applications.

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